

Application Note: High-Resolution Metabolic Flux Analysis of Sodium Butyrate-4-13C

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sodium butyrate-4-13C

CAS No.: 286367-75-7

Cat. No.: B1602971

[Get Quote](#)

Introduction & Scientific Rationale

Sodium butyrate is a short-chain fatty acid (SCFA) produced by bacterial fermentation of dietary fiber in the colon. It functions as a critical energy source for normal colonocytes and a potent histone deacetylase (HDAC) inhibitor.^{[1][2]} Its metabolic fate is dichotomous, a phenomenon known as the "Butyrate Paradox":

- Normal Cells: Rapidly oxidize butyrate via mitochondrial -oxidation to Acetyl-CoA, fueling the TCA cycle.
- Cancer Cells: Due to the Warburg effect (aerobic glycolysis), cancer cells suppress mitochondrial oxidation. Consequently, butyrate accumulates in the nucleus, inhibiting HDACs and driving apoptosis or differentiation.

Why Sodium Butyrate-4-13C?

The 4-13C isotopologue (label at the terminal methyl group) is a precision tool for dissecting this flux. Unlike uniformly labeled tracers, the specific placement of the 13C at the C4 position

allows researchers to distinguish between butyrate utilized for fatty acid synthesis versus that entering the TCA cycle.

Tracing Logic:

- -Oxidation: Butyrate (4 carbons) is cleaved into two Acetyl-CoA molecules.
 - Fragment 1 (C1-C2): Unlabeled Acetyl-CoA.
 - Fragment 2 (C3-C4): [2-¹³C]Acetyl-CoA (Methyl-labeled).
- TCA Entry: The [2-¹³C]Acetyl-CoA condenses with Oxaloacetate to form [4-¹³C]Citrate (initially M+1).
- Readout: The ratio of M+1/M+2 isotopologues in downstream TCA intermediates (Citrate, -Ketoglutarate, Malate) quantifies the flux of butyrate oxidation relative to other substrates like glucose or glutamine.

Experimental Design & Sample Preparation

Reagents and Materials

- Tracer: **Sodium Butyrate-4-¹³C** (99 atom % ¹³C).
- Internal Standard: ¹³C-Glutamine or ¹³C-Yeast Extract (to normalize extraction efficiency).
- Extraction Solvent: 80:20 Methanol:Water (LC-MS grade), pre-chilled to -80°C.
- Cell Lines: Colonocytes (e.g., NCM460) vs. Colorectal Cancer (e.g., HCT116, HT29).

Cell Culture Labeling Protocol[3]

- Step 1 (Adaptation): Culture cells in glucose-free or low-glucose media supplemented with 10% dialyzed FBS (to remove background SCFAs) for 24 hours.
- Step 2 (Pulse): Replace media with fresh media containing 2-5 mM **Sodium Butyrate-4-¹³C**.

- Note: 5 mM is physiological for colonocytes; higher concentrations may induce toxicity in cancer cells.
- Step 3 (Time Points): Harvest at 0, 1, 6, and 24 hours to observe steady-state flux.

Quenching and Metabolite Extraction

Causality: Metabolism is fast (turnover < 1 sec). Immediate quenching is vital to prevent ATP hydrolysis and metabolite degradation.

- Quench: Rapidly aspirate media and wash cells once with ice-cold PBS.
- Extract: Add 1 mL -80°C 80% Methanol directly to the plate.
- Scrape: Scrape cells on dry ice; transfer suspension to a pre-cooled tube.
- Disrupt: Vortex vigorously for 30s; freeze-thaw cycle (liquid N₂ / 37°C water bath) x3 to lyse membranes.
- Clarify: Centrifuge at 15,000 x g for 15 min at 4°C.
- Dry: Transfer supernatant to a glass vial; evaporate to dryness under nitrogen stream (avoid heat > 30°C).
- Reconstitute: Resuspend in 100

L of 50:50 Acetonitrile:Water prior to injection.

Mass Spectrometry Methodology (LC-HRMS)

While GC-MS is traditional for SCFAs, LC-High Resolution MS (Orbitrap or Q-TOF) is superior for tracing the downstream polar TCA intermediates without complex derivatization.

Chromatographic Conditions (HILIC)

Hydrophilic Interaction Liquid Chromatography (HILIC) is required to retain polar organic acids (Citrate, Malate).

Parameter	Setting
Column	Waters BEH Amide or SeQuant ZIC-pHILIC (2.1 x 100 mm, 1.7 m)
Column Temp	40°C
Flow Rate	0.3 mL/min
Mobile Phase A	20 mM Ammonium Acetate + 20 mM Ammonium Hydroxide in Water (pH 9.0)
Mobile Phase B	100% Acetonitrile

Gradient Profile:

- 0-2 min: 85% B (Isocratic hold)
- 2-12 min: 85%
40% B (Linear gradient)
- 12-15 min: 40% B (Wash)
- 15-20 min: 85% B (Re-equilibration)

Mass Spectrometry Settings (Orbitrap)

- Ionization: Heated Electrospray Ionization (H-ESI)
- Polarity: Negative Mode (Organic acids ionize best as [M-H]⁻)
- Resolution: 60,000 or higher (to resolve ¹³C peaks from isobaric interferences)
- Scan Range: m/z 70 - 1000

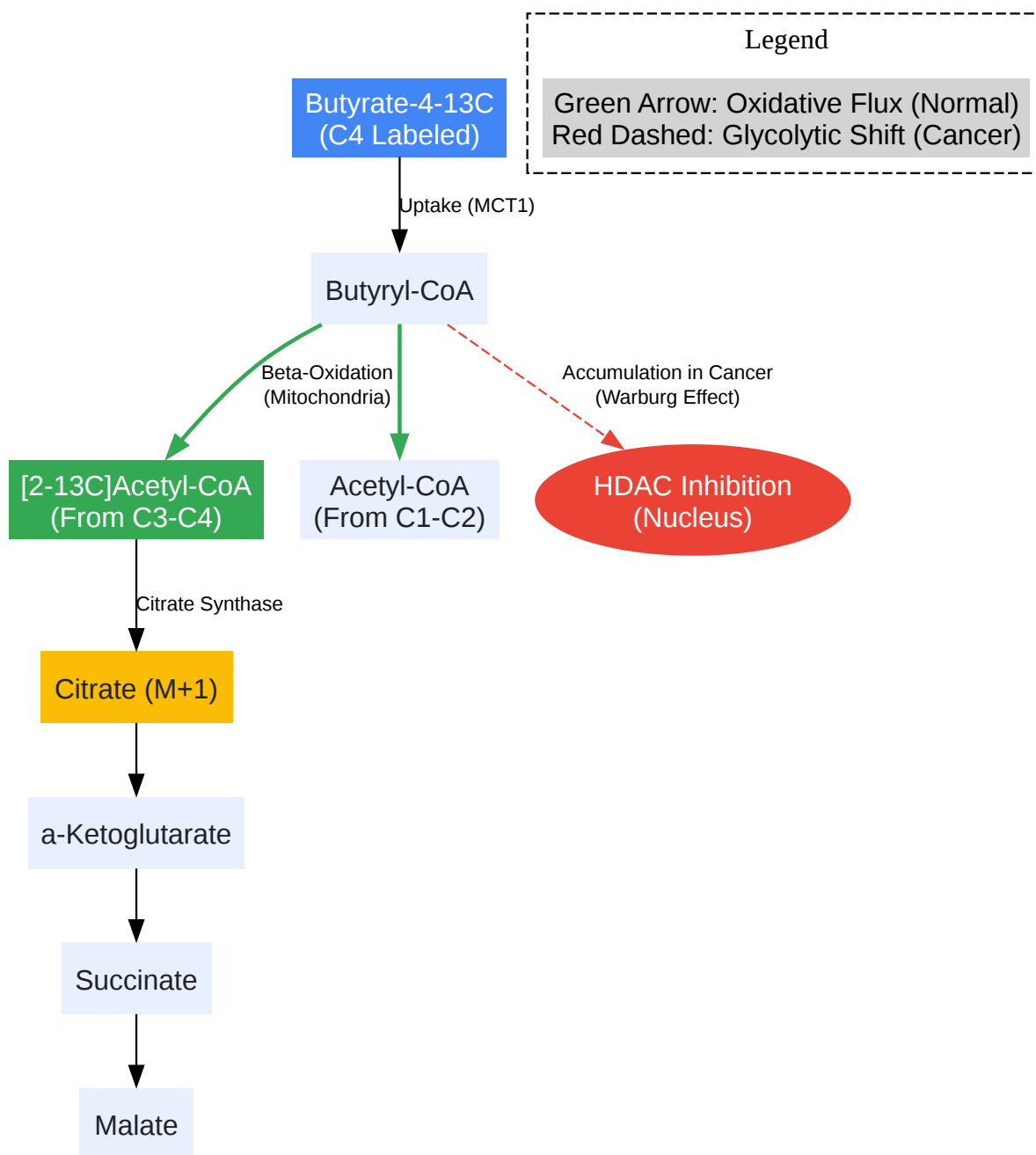
Target Metabolite Table (Negative Mode)

Metabolite	Formula	[M-H] ⁻ (m/z)	Expected ¹³ C Shift (M+1)	Retention (approx)
Butyrate	C ₄ H ₈ O ₂	87.0451	88.0485	1.5 min
Citrate	C ₆ H ₈ O ₇	191.0197	192.0231	8.2 min
-Ketoglutarate	C ₅ H ₆ O ₅	145.0142	146.0176	7.5 min
Succinate	C ₄ H ₆ O ₄	117.0193	118.0227	6.8 min
Malate	C ₄ H ₆ O ₅	133.0142	134.0176	7.1 min
Acetyl-CoA	C ₂₃ H ₃₈ N ₇ O ₁₇ P ₃ S	808.1362	809.1396	9.5 min

Metabolic Pathway Visualization[5][6][7][8]

The following diagram illustrates the carbon flow from **Sodium Butyrate-4-¹³C** into the TCA cycle.

- Blue Nodes: Substrates/Intermediates.
- Red Edges: Flux inhibited by Warburg Effect (in cancer).
- Green Edges: Active flux in normal colonocytes.



[Click to download full resolution via product page](#)

Caption: Carbon fate of Butyrate-4-13C. Beta-oxidation yields 50% labeled Acetyl-CoA, entering TCA.

Data Analysis & Interpretation

Mass Isotopomer Distribution (MID) Analysis

Raw MS data must be processed to correct for the natural abundance of isotopes (C13, O18, etc.) present in the background.

- Extract Ion Chromatograms (EIC): Extract M+0, M+1, M+2, etc., for each metabolite.
- Natural Abundance Correction: Use software like IsoCor or Polly to subtract natural isotope contributions.
- Calculation:

Where

is the abundance of isotopologue

, and

is the number of carbons.

Interpreting the Results

- High M+1 Citrate: Indicates active mitochondrial -oxidation of butyrate (Normal Colonocytes).
- Low M+1 Citrate / High Intracellular Butyrate: Indicates metabolic uncoupling. The butyrate is entering the cell but not the mitochondria, confirming the Warburg effect (Cancer Phenotype).
- M+2 Species: Appearance of M+2 in later TCA cycles (e.g., Malate) indicates the molecule has completed one full turn of the TCA cycle.

Self-Validating Quality Control

To ensure the protocol is working (Trustworthiness Pillar):

- The "Zero-Time" Control: Harvest cells immediately after adding tracer. Result: Should show high Butyrate-4-13C but zero labeled Citrate. If Citrate is labeled, metabolism occurred during harvesting (quenching failed).
- Linearity Check: The unlabeled Acetyl-CoA (C1-C2 fragment) dilutes the pool. If oxidation is 100% from butyrate, the maximum enrichment of Acetyl-CoA is 50%. If you see >50% enrichment, the tracer purity or pathway assumptions are incorrect.

References

- Donohoe, D. R., et al. (2011). The microbiome and butyrate regulate energy metabolism and autophagy in the mammalian colon.[3] Cell Metabolism, 13(5), 517-526.[3] [\[Link\]](#)
- Donohoe, D. R., et al. (2012). The Warburg effect dictates the mechanism of butyrate-mediated histone acetylation and cell proliferation.[2][3] Molecular Cell, 48(4), 612-626.[2][3] [\[Link\]](#)
- Rose, S., et al. (2017). Development of a LC-MS/MS Method for the Simultaneous Detection of Tricarboxylic Acid Cycle Intermediates. Journal of Analytical Methods in Chemistry. [\[Link\]](#)
- Lu, W., et al. (2010). Metabolomic analysis via reversed-phase ion-pairing liquid chromatography coupled to a stand alone orbitrap mass spectrometer. Analytical Chemistry, 82(8), 3212–3221. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. The Warburg effect dictates the mechanism of butyrate-mediated histone acetylation and cell proliferation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Cellular differentiation: Potential insight into butyrate paradox? - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Note: High-Resolution Metabolic Flux Analysis of Sodium Butyrate-4-13C]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1602971/docs#application-note-high-resolution-metabolic-flux-analysis-of-sodium-butyrate-4-13c\]](https://www.benchchem.com/product/b1602971/docs#application-note-high-resolution-metabolic-flux-analysis-of-sodium-butyrate-4-13c)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)